

Application Notes and Protocols: Guanidine Nitrate in Pyrotechnic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Guanidine nitrate

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This document provides detailed application notes and protocols for the use of **guanidine nitrate** in various pyrotechnic formulations. **Guanidine nitrate** is a high-nitrogen compound that serves as an energetic and cool-burning fuel, making it a versatile component in gas-generating compositions, smoke formulations, and strobe effects.^{[1][2][3]} Its decomposition produces a large volume of gas with a low flame temperature, which is advantageous for specific pyrotechnic applications.^[3]

Physicochemical Properties of Guanidine Nitrate

Guanidine nitrate, with the chemical formula $\text{CH}_6\text{N}_4\text{O}_3$, is a white crystalline solid soluble in water.^[4] Key properties are summarized in the table below.

Property	Value
Molecular Weight	122.08 g/mol [4]
Appearance	White crystalline solid[4]
Melting Point	214-216 °C[3]
Decomposition	Decomposes exothermically at elevated temperatures[3]
Key Feature	High nitrogen content, acts as a cool-burning fuel and gas generant[1][3]

Applications in Pyrotechnic Formulations

Guanidine nitrate finds application in three primary areas of pyrotechnics: gas-generating compositions, smoke formulations, and strobe light effects.

Gas-Generating Compositions

Guanidine nitrate is a key component in gas-generating formulations, notably in automotive airbag inflators and solid rocket propellants.[5] Its high gas output and relatively low combustion temperature make it a safer alternative to other gas generants like sodium azide. A common and well-studied system is the combination of **guanidine nitrate** (GN) as the fuel and basic copper nitrate (BCN) as the oxidizer.[6]

Table 1: Example Gas-Generating Formulations and Performance Data

Formulation Components (% by weight)	Performance Characteristics
Baseline: Guanidine Nitrate / Basic Copper Nitrate (ratio varies)	Stoichiometric ratio of 62.24/37.76 (GN/BCN) results in the largest heat of reaction (3152.7 J/g).
Guanidine Nitrate (58.5%), Ammonium Perchlorate (23.5%), Sodium Nitrate (17.8%), Silicon Dioxide (0.2%)	Pressure exponent of 0.75 at 25°C.[7]
Guanidine Nitrate, Basic Copper Nitrate, with 4% micro-ceria additive	Enhanced burning rate relative to the baseline GN/BCN mixture.[6]
Guanidine Nitrate, Basic Copper Nitrate, with 1-30% Potassium Perchlorate (spray-dried)	Average linear burn rate of ≥ 1.5 inches per second.[5]

Smoke Formulations

Guanidine nitrate is utilized in pyrotechnic smoke compositions to produce non-toxic screening smokes.[1] It acts as a high-energy fuel and its decomposition products can neutralize acidic byproducts from other components, such as hydrochloric acid from chlorinated hydrocarbons.[1]

Table 2: Example Smoke Formulations

Formulation Components (% by weight)	Application Notes
Hexachloroethane (34%), Zinc Powder (22%), Zinc Oxide (8%), Guanidine Nitrate (36%)	Produces a dense, non-toxic smoke screen. The guanidine nitrate neutralizes the HCl formed from the hexachloroethane.[1]
Red Phosphorus (60%), Guanidine Nitrate (40%)	An alternative to chlorohydrocarbon-based smoke compositions.[1]
Red Phosphorus (66%), Guanidine Nitrate (40%), Hexachloroethane (4%)	A hybrid formulation utilizing both red phosphorus and a chlorohydrocarbon.[1]

Strobe Light Compositions

In strobe light formulations, **guanidine nitrate** contributes to the oscillatory combustion that produces the characteristic flashing effect.^{[2][8]} It is often used in conjunction with a metal fuel like magnalium and an oxidizer.

Table 3: Example Strobe Light Formulations

Formulation Components (% by weight)	Performance Characteristics
Ammonium Perchlorate (25%), Guanidine Nitrate (55%), Copper (atomized, -100 mesh) (7.5%), Copper Oxide (black) (5%), PVC (suspension grade) (7.5%)	Produces blue strobe flashes. ^[2]
Barium Nitrate (50%), Magnalium (20%), Guanidine Nitrate (30%)	A classic white strobe formulation.
Ammonium Perchlorate (40%), Guanidine Nitrate (25%), Magnalium (100-200 mesh) (15%), Copper (atomized, -100 mesh) (10%), Ammonium Sulfate (10%)	Another blue strobe formulation. ^[2]

Experimental Protocols

Synthesis of Guanidine Nitrate

Guanidine nitrate can be synthesized in the laboratory by the reaction of dicyandiamide with ammonium nitrate.^[4]

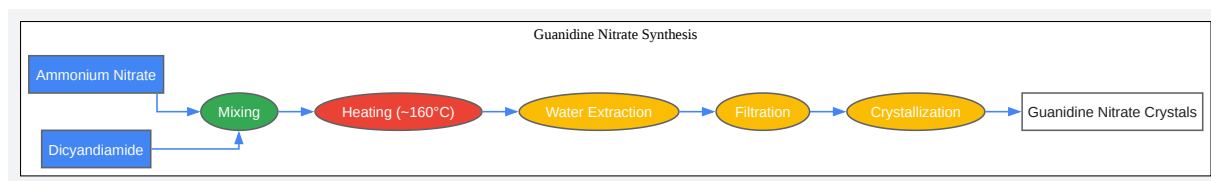
Materials:

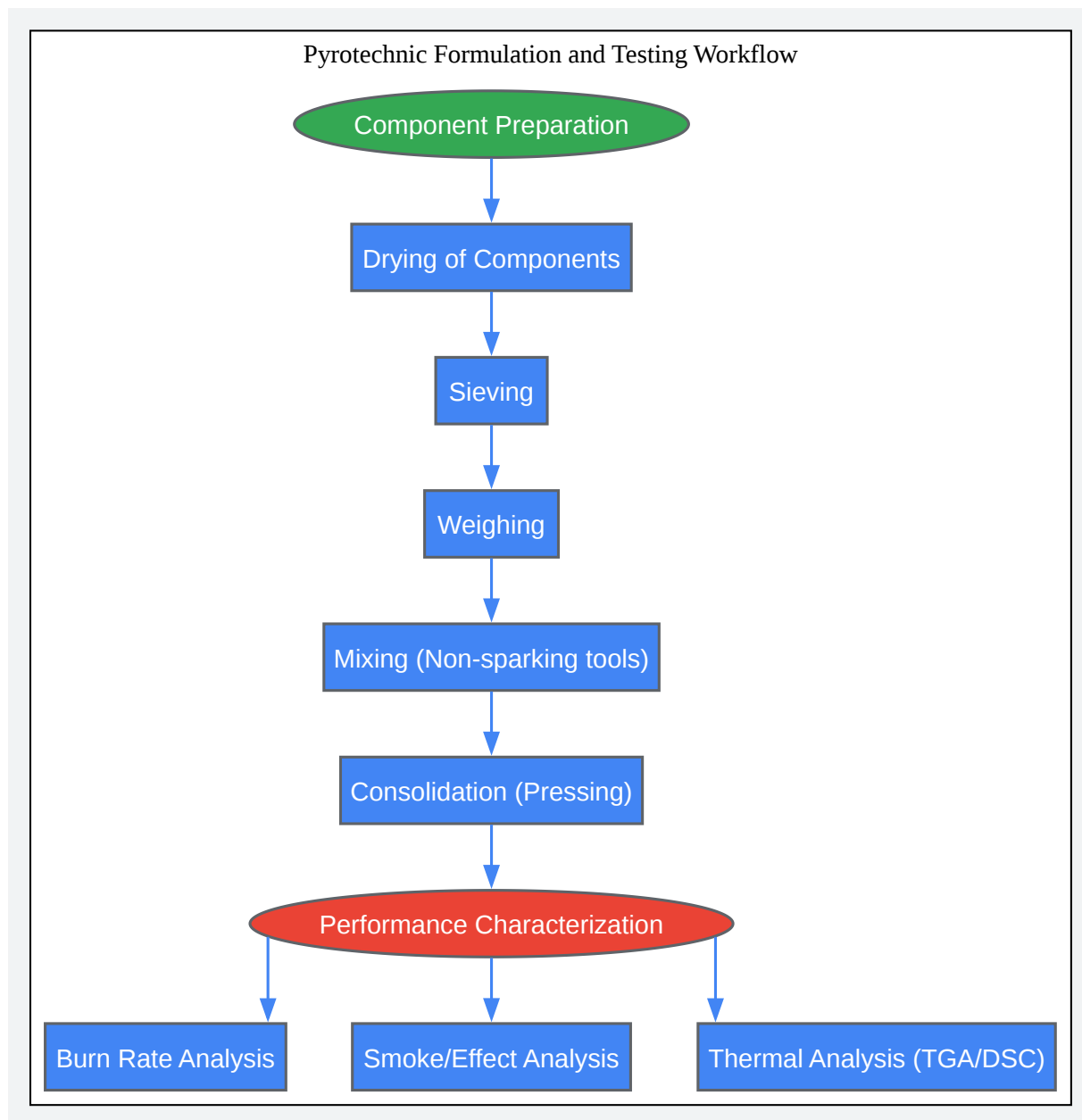
- Dicyandiamide
- Ammonium Nitrate
- Heating mantle or oil bath
- Round-bottom flask
- Beakers

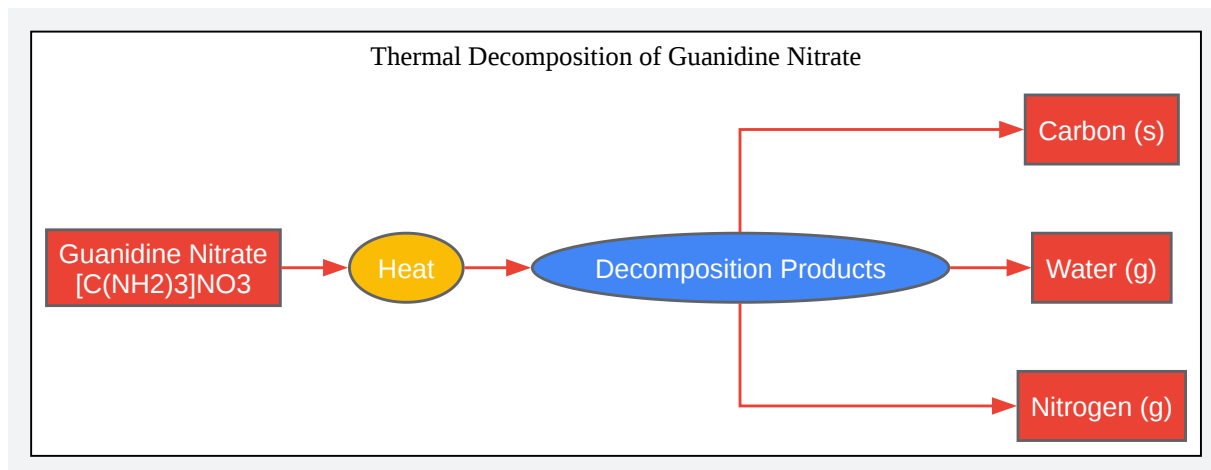
- Filter paper and funnel
- Distilled water

Procedure:

- Prepare an intimate mixture of dicyandiamide and ammonium nitrate.
- Place the mixture in a round-bottom flask and heat using an oil bath to approximately 160°C for several hours.
- After cooling, the solidified mass is extracted with hot water.
- The hot solution is filtered to remove any insoluble byproducts.
- The filtrate is then cooled to allow the **guanidine nitrate** to crystallize.
- The crystals are collected by filtration and can be recrystallized from water for higher purity.







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